

Personal protective equipment for handling N-Formyl-DL-alanine

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Compound of Interest

Compound Name: N-Formyl-DL-alanine

Cat. No.: B1293590

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Essential Safety and Handling Guide for N-Formyl-DL-alanine

This guide provides crucial safety and logistical information for the handling and disposal of **N-Formyl-DL-alanine**, tailored for researchers, scientists, and professionals in drug development. The following procedures are designed to ensure a safe laboratory environment and operational efficiency.

Personal Protective Equipment (PPE)

While **N-Formyl-DL-alanine** is not classified as a hazardous substance under the Globally Harmonized System (GHS), adherence to standard laboratory safety protocols is essential to minimize exposure and prevent contamination.^[1] The recommended personal protective equipment is detailed below.

PPE Category	Item	Specification	Rationale
Eye and Face Protection	Safety Goggles	Tightly fitting with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[2]	Protects eyes from dust particles and accidental splashes.
Hand Protection	Disposable Nitrile Gloves	Powder-free.[3]	Prevents skin contact and minimizes contamination of the work area.[3]
Body Protection	Laboratory Coat	Standard lab coat.	Protects skin and personal clothing from contamination.
Respiratory Protection	Full-face Respirator or N95/N100 Mask	Use a full-face respirator if exposure limits are exceeded or irritation is experienced.[2] An N-95 or N-100 particle mask is sufficient for handling powders where dust may be generated.[3]	Prevents inhalation of airborne particles.[4]

Operational and Disposal Plans

Handling and Storage:

- Ventilation: Always handle **N-Formyl-DL-alanine** in a well-ventilated area.[2]
- Preventing Dust: Minimize the generation and accumulation of dust.[5] Avoid actions that can create dust clouds, such as clearing dusty surfaces with compressed air.[5]
- Safe Handling Practices: Avoid contact with skin, eyes, and clothing.[1] Wash hands thoroughly after handling.[1] Do not eat, drink, or smoke in the handling area.[1]

- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[1][2]
Keep it away from foodstuffs and incompatible materials like strong oxidizing agents.[5]

Spill and Accidental Release Measures:

- Avoid Dust Formation: Do not create dust when cleaning up a spill.[2]
- Containment: Prevent further leakage or spillage if it is safe to do so.[2]
- Cleanup: Use a shovel to collect the material and place it into a suitable container for disposal.[6] Alternatively, you can vacuum or sweep up the material.[1]
- Ventilation: Ensure the area is well-ventilated during cleanup.[7]

Disposal:

- Dispose of **N-Formyl-DL-alanine** and its container in accordance with local, regional, and national regulations.
- Do not dispose of the chemical with household garbage or allow it to reach the sewage system.[5]

Experimental Protocols

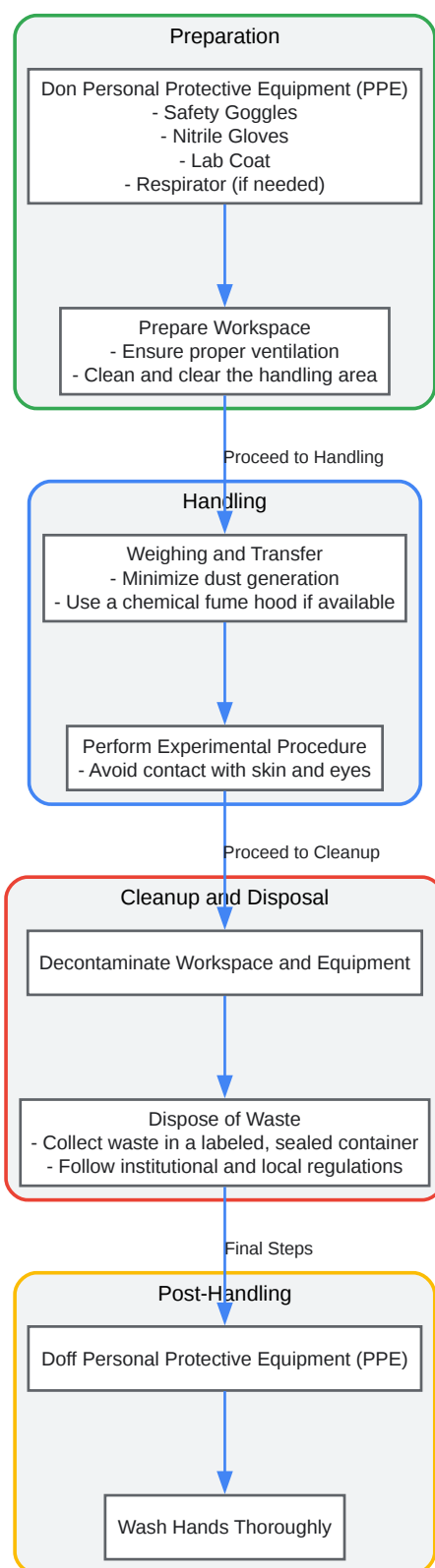
First Aid Measures:

- Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if symptoms persist.[1][8]
- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water.[1][8]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids.[9] Seek medical attention.[1][8]
- Ingestion: Rinse the mouth with water. Do not induce vomiting. Seek medical advice.[8]

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[\[2\]](#)
[\[8\]](#)
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus and full protective gear.[\[1\]](#)[\[9\]](#)

Visual Workflow for Handling and Disposal



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Caption: Workflow for Safe Handling and Disposal of **N-Formyl-DL-alanine**.

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